

A Comprehensive Technical Guide to the Long-Term Storage of Domperidone-d6

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Compound of Interest

Compound Name: Domperidone-d6

Cat. No.: B588569

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the recommended long-term storage conditions for **Domperidone-d6**, a deuterated analog of Domperidone. As a stable isotope-labeled internal standard, maintaining the chemical and isotopic integrity of **Domperidone-d6** is paramount for its use in quantitative analytical studies. This document synthesizes available data on storage, stability, and degradation pathways to inform best practices in the laboratory.

Recommended Long-Term Storage Conditions

The primary recommendation for the long-term storage of **Domperidone-d6** is refrigeration. Specific supplier guidance and general recommendations from safety data sheets (SDS) are summarized below.

Table 1: Recommended Long-Term Storage Conditions for **Domperidone-d6**

Parameter	Recommended Condition	Source
Temperature	2-8°C (Refrigerator)	Clearsynth Product Information[1]
Cool, well-ventilated place	Domperidone maleate Assay Standard SDS[2]	
Store locked up	Domperidone maleate Assay Standard SDS[2]	
Container	Tightly closed container	Domperidone maleate Assay Standard SDS[2]
Environment	Dry place	Domperidone maleate Assay Standard SDS[2]

It is crucial to refer to the Certificate of Analysis (CoA) provided by the specific supplier for the most accurate and lot-specific storage information[2][3].

Stability Profile of Deuterated Compounds

Deuterated compounds, such as **Domperidone-d6**, often exhibit enhanced metabolic and chemical stability compared to their non-deuterated counterparts. This phenomenon, known as the kinetic isotope effect, is due to the stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond. A higher energy input is required to break the C-D bond, which can slow down degradation reactions.

While specific long-term stability studies on **Domperidone-d6** are not publicly available, the general principles of deuterated drug stability suggest a lower propensity for degradation under recommended storage conditions. However, potential degradation pathways observed for Domperidone should be considered for its deuterated analog.

Degradation Pathways and Forced Degradation Studies of Domperidone

Forced degradation studies on Domperidone provide valuable insights into its potential degradation products and pathways, which are presumed to be similar for **Domperidone-d6**.

These studies subject the molecule to harsh conditions to accelerate degradation and identify potential impurities that could arise during storage or processing.

Table 2: Summary of Forced Degradation Studies on Domperidone

Stress Condition	Degradation Observed	Degradation Products Identified	Reference
Acidic Hydrolysis	Significant degradation	Two degradants (DP-ISO1 and DP-ISO2) with an additional chloro group.	[4]
Basic Hydrolysis	No degradation observed	Not applicable	[4]
Oxidative (H ₂ O ₂)	13.7% degradation	One degradant (DP-OX), identified as a previously known impurity (Impurity C).	[4]
Thermal	Stable	No degradation products formed.	[4]
Photolytic (UV light)	Stable in solution and solid states	No degradation products formed.	[4]

It is important to note that these studies were performed on the non-deuterated Domperidone. The rate of degradation for **Domperidone-d6** may differ due to the kinetic isotope effect.

Experimental Protocols

Detailed methodologies for the key experiments cited in the degradation studies of Domperidone are essential for researchers looking to replicate or adapt these studies for **Domperidone-d6**.

Forced Degradation Study Protocol (Adapted from[4])

- **Stock Solution Preparation:** A stock solution of Domperidone is prepared in a suitable solvent (e.g., methanol).
- **Acid Degradation:** The stock solution is treated with an acid (e.g., 1N HCl) and heated. Samples are withdrawn at various time points, neutralized, and analyzed.
- **Base Degradation:** The stock solution is treated with a base (e.g., 1N NaOH) and heated. Samples are withdrawn, neutralized, and analyzed.
- **Oxidative Degradation:** The stock solution is treated with hydrogen peroxide (e.g., 30% H₂O₂) at room temperature. Samples are withdrawn at different intervals and analyzed.
- **Thermal Degradation:** The solid drug is kept in a hot air oven at a specified temperature (e.g., 60°C) for a defined period.
- **Photolytic Degradation:** The drug solution and solid drug are exposed to UV light.
- **Analysis:** All samples are analyzed by a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to separate the parent drug from its degradation products.

Stability-Indicating HPLC Method (General Parameters)

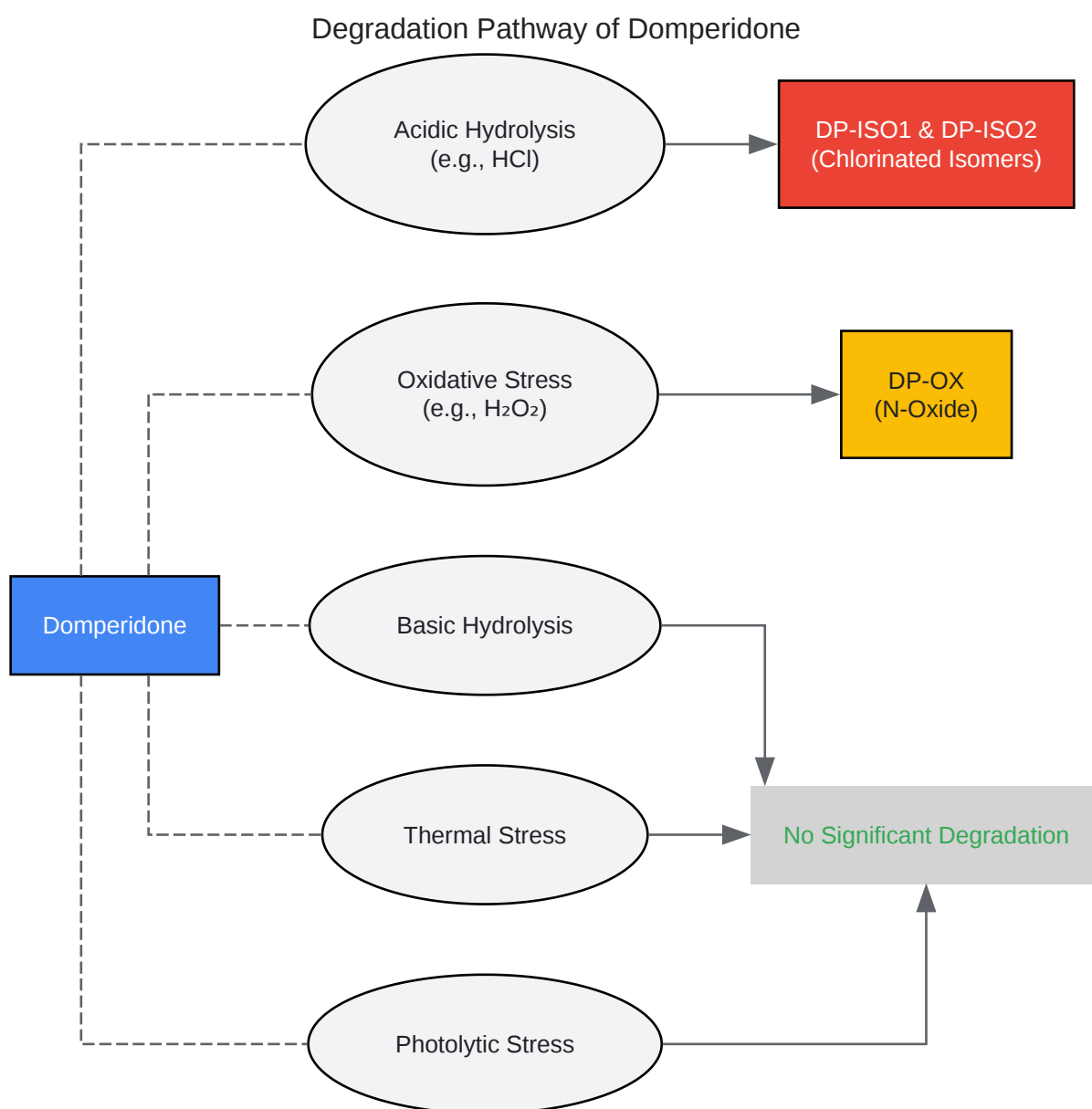
A robust stability-indicating HPLC method is crucial for separating and quantifying Domperidone and its degradation products. While specific parameters vary, a typical method would involve:

- **Column:** A C18 reverse-phase column.
- **Mobile Phase:** A mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol) in an isocratic or gradient elution mode.
- **Flow Rate:** Typically 1.0 mL/min.
- **Detection:** UV detection at a wavelength where Domperidone and its degradation products have significant absorbance (e.g., 285 nm).

- Validation: The method should be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust.

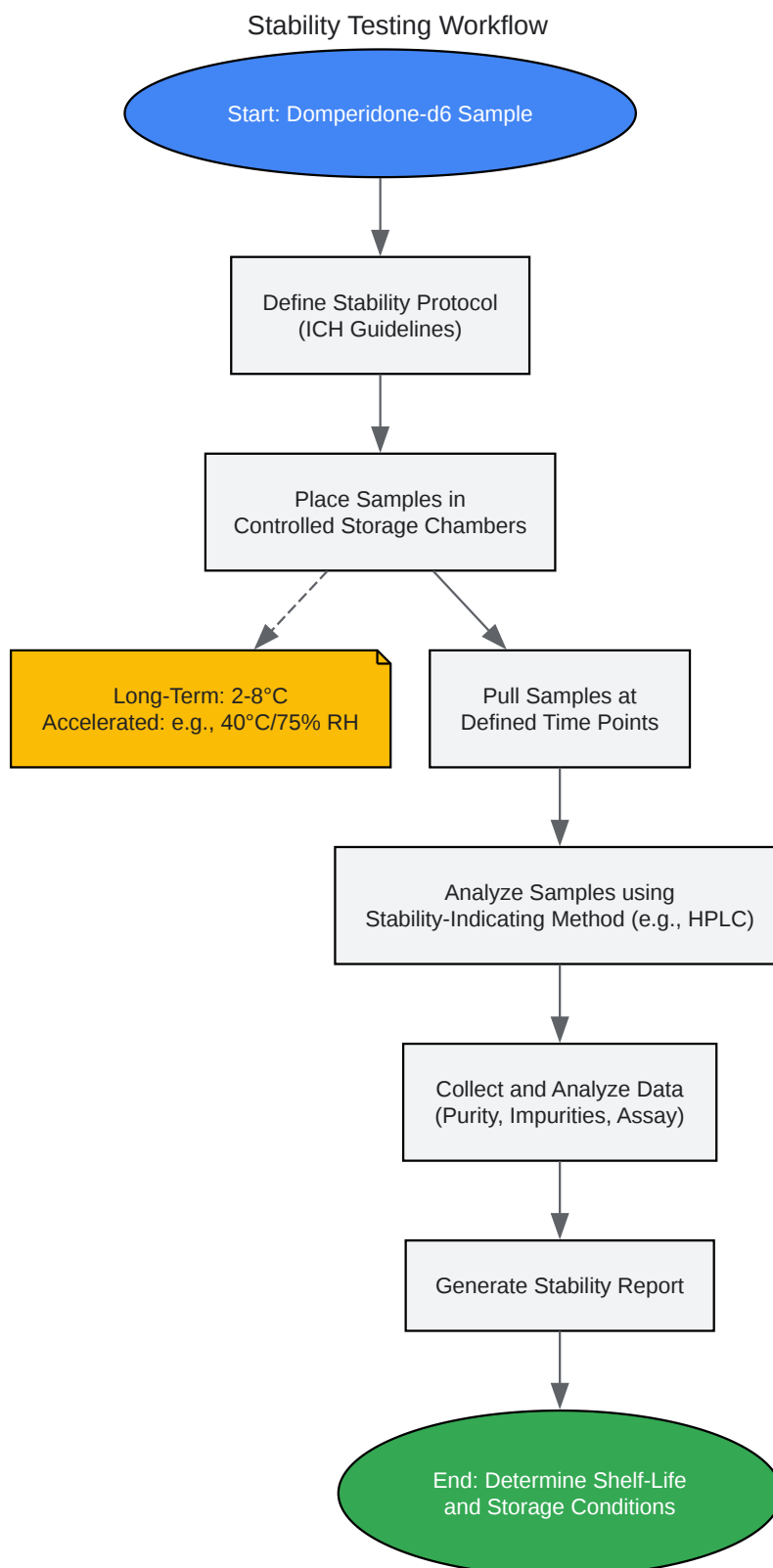
Visualizations

The following diagrams illustrate the degradation pathways of Domperidone and a general workflow for stability testing.



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Caption: Degradation pathways of Domperidone under stress conditions.



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Caption: A logical workflow for conducting stability testing of **Domperidone-d6**.

Conclusion

For the preservation of its chemical and isotopic integrity, **Domperidone-d6** should be stored long-term in a refrigerator at 2-8°C, in a tightly sealed container, and protected from moisture. While specific stability data for **Domperidone-d6** is not readily available in the public domain, forced degradation studies of Domperidone suggest that the molecule is susceptible to degradation under acidic and oxidative conditions. Researchers should consult the supplier's Certificate of Analysis for specific storage instructions and consider the general stability-enhancing properties of deuterated compounds when designing experiments and handling this important analytical standard.

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